Technical Guide: Spectroscopic Characterization of -Trityl-L-Serine Lactone

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Compound of Interest

Compound Name:	*N-Trityl-L-serine lactone*
CAS No.:	*88109-06-2*
Cat. No.:	*B1588568*

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Molecular Identity & Significance

The molecule is an

-protected derivative of L-serine where the side-chain hydroxyl and the carboxylic acid have undergone intramolecular esterification to form a

-lactone (oxetanone) ring. The bulky trityl (triphenylmethyl) group protects the amine, preventing self-polymerization and directing nucleophilic attack during subsequent synthetic steps.

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Property	Detail
IUPAC Name	(3S)-3-(tritylamino)oxetan-2-one
CAS Number	88109-06-2
Molecular Formula	
Molecular Weight	329.40 g/mol
Chirality	L-isomer (3S configuration)
Core Pharmacophore	-Lactone (2-Oxetanone)

Synthesis & Preparation Protocol

The synthesis of

-trityl-L-serine lactone relies on the Mitsunobu cyclization, a method pioneered for

-lactones by the Vederas group. This protocol operates under mild neutral conditions to preserve the optical purity of the

-center, which is prone to racemization in strained rings.

Experimental Workflow

- Precursor:

  -Trityl-L-serine (prepared from L-serine and trityl chloride).

- Reagents: Triphenylphosphine (

) and Diethyl azodicarboxylate (DEAD) or Diisopropyl azodicarboxylate (DIAD).

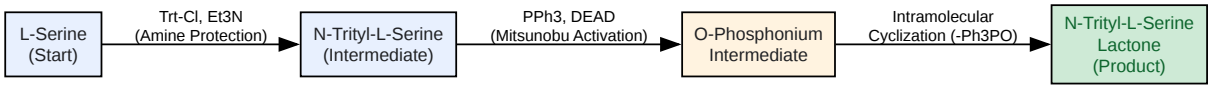
- Solvent: Anhydrous Tetrahydrofuran (THF) or Dichloromethane (

) at -78°C to 0°C.

- Mechanism: Activation of the serine hydroxyl group by the

  -DEAD betaine, followed by intramolecular nucleophilic attack by the carboxylate oxygen.

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Caption: Mitsunobu cyclization pathway converting L-serine to the beta-lactone via hydroxyl activation.

Spectroscopic Data Analysis

The characterization of

-trityl-L-serine lactone is defined by the tension of the 4-membered ring. The data below synthesizes standard values for

-amino-

-lactones derived from the Vederas and Shanzer protocols.

A. Infrared Spectroscopy (FT-IR)

The most diagnostic feature of this molecule is the carbonyl stretching frequency. Unlike acyclic esters (

) or

-lactones (

), the

-lactone ring strain shifts the absorption to a significantly higher frequency.

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Functional Group	Frequency ( )	Assignment Note
C=O (Lactone)	1820 – 1840	Diagnostic Peak. High frequency due to ring strain (approx. 22.8 kcal/mol).
C-H (Aromatic)	3030 – 3060	Trityl group aromatic protons.
C-H (Aliphatic)	2900 – 2950	Oxetanone ring methylene protons.
C-N Stretch	1150 – 1200	Amine-to-ring bond.

B. Nuclear Magnetic Resonance (NMR)

The proton spectrum is characterized by the bulky aromatic trityl region and the distinct AMX/ABX system of the oxetanone ring protons. Solvent:

or

(Non-nucleophilic solvents are required to prevent ring opening).

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Proton ( )	Shift (, ppm)	Multiplicity	Integration	Coupling ( )	Structural Insight
Trityl-Ar	7.20 – 7.55	Multiplet	15H	-	Overlapping phenyl protons of the -trityl group.
-CH (H-3)	4.20 – 4.50	dd or m	1H		The chiral center. Shielded relative to carbamates (e.g., N-Cbz) due to the trityl group's steric cone.
-CH (H-4a)	4.00 – 4.20	dd	1H		Ring methylene. Diastereotopic due to the adjacent chiral center.
-CH (H-4b)	3.80 – 4.00	dd	1H		Ring methylene.

Note: The exact shifts of the ring protons are sensitive to concentration and solvent due to the shielding cone of the trityl group.

C. Carbon-13 NMR (NMR)

The carbonyl carbon is the critical indicator of the lactone state.

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Carbon ( )	Shift (, ppm)	Assignment
C=O (C-2)	168.0 – 170.0	-Lactone carbonyl. Distinct from acyclic esters (~172 ppm) and acids (~175 ppm).
Trityl (Ipso)	145.0 – 146.0	Quaternary carbon of the trityl group.
Trityl (Ar)	126.0 – 129.0	Ortho, meta, and para carbons.
Trityl (C-N)	70.0 – 72.0	Central quaternary carbon of the trityl group.
-CH (C-4)	65.0 – 67.0	Ring methylene carbon.
-CH (C-3)	54.0 – 56.0	Chiral center carbon.

D. Mass Spectrometry (MS)

The fragmentation pattern is dominated by the stability of the trityl cation.

- Ionization Method: ESI (+) or FAB.
- Molecular Ion : 330.15 m/z.
- Base Peak:243.1 m/z (Trityl cation,). This peak is often the most abundant due to the facile cleavage of the Trityl-N bond.
- Fragment: 88 m/z (Loss of Trityl,). Corresponds to the protonated serine lactone core.

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Stability & Reactivity Profile

The

-trityl-L-serine lactone is an "activated" ester. While the trityl group provides steric bulk that retards dimerization compared to

-H analogs, the ring remains highly susceptible to nucleophilic attack.

- Hydrolysis: Rapidly hydrolyzes in aqueous acid/base to

  -trityl-L-serine.

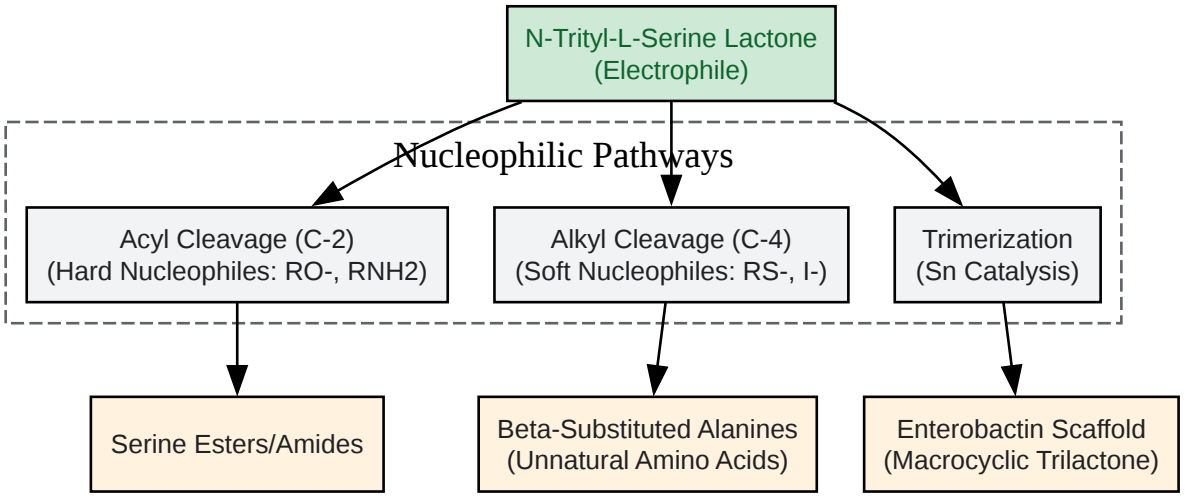
- Oligomerization: On prolonged standing or catalysis (e.g., by tin species), it trimerizes to form the Tris(

  -trityl-L-serine) trilactone (Enterobactin scaffold).

- Nucleophilic Attack: Hard nucleophiles (alkoxides) attack the Carbonyl (C-2) (Acyl cleavage). Soft nucleophiles (thiolates, halides) attack the

  -Carbon (C-4) (Alkyl cleavage), resulting in ring opening to

  -substituted alanines.



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Caption: Divergent reactivity pathways of the serine beta-lactone scaffold.

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